

Personal protective equipment for handling Coenzyme A, S-(2-oxopentadecyl)-

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Compound of Interest

Compound Name: Coenzyme A, S-(2-oxopentadecyl)-

Cat. No.: B1202506

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Essential Safety and Handling Guide for Coenzyme A, S-(2-oxopentadecyl)-

This document provides crucial safety protocols and logistical information for the handling and disposal of **Coenzyme A, S-(2-oxopentadecyl)-**, a non-hydrolyzable analog of myristoyl-CoA used in research, particularly as a potent inhibitor of myristoyl-CoA:protein N-myristoyltransferase.[1] Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for S-(2-oxopentadecyl) Coenzyme A is not readily available, the safety precautions for the parent compound, Coenzyme A, should be considered the minimum standard. Coenzyme A is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[2]

Minimum Recommended PPE:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	To prevent eye contact which can cause serious irritation.[2]
Skin Protection	Impervious, chemical-resistant gloves (e.g., nitrile) and a lab coat.	To prevent skin irritation upon contact.[2] Contaminated clothing should be removed and washed before reuse.[2]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or exposure limits are exceeded, a full-face respirator is recommended.	To avoid inhalation, which may cause respiratory tract irritation.[2][3]

Operational and Disposal Plans

Handling and Storage:

- Handling: Ensure adequate ventilation in the handling area.[3][4] Avoid the formation of dust and direct contact with the substance.[3] Wash hands thoroughly after handling.[2]
- Storage: Store in a cool, well-ventilated area in a tightly closed container.[2][3] For long-term stability, storage in a freezer is often recommended.[4] Keep away from strong oxidizing agents and direct sunlight.[3][4]

Spill Management: In case of a spill, avoid dust formation.[2][4] Evacuate the area and ensure adequate ventilation. Wear appropriate PPE, sweep up the spilled solid material, and place it into a suitable container for disposal.[4]

Disposal: Dispose of the substance and its container at an appropriate treatment and disposal facility.[2] Disposal must be in accordance with all applicable federal, state, and local environmental regulations. Do not empty into drains.[4]

First Aid Measures

Immediate action is critical in case of accidental exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [2]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention. [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek medical attention if symptoms occur. [2] [3]

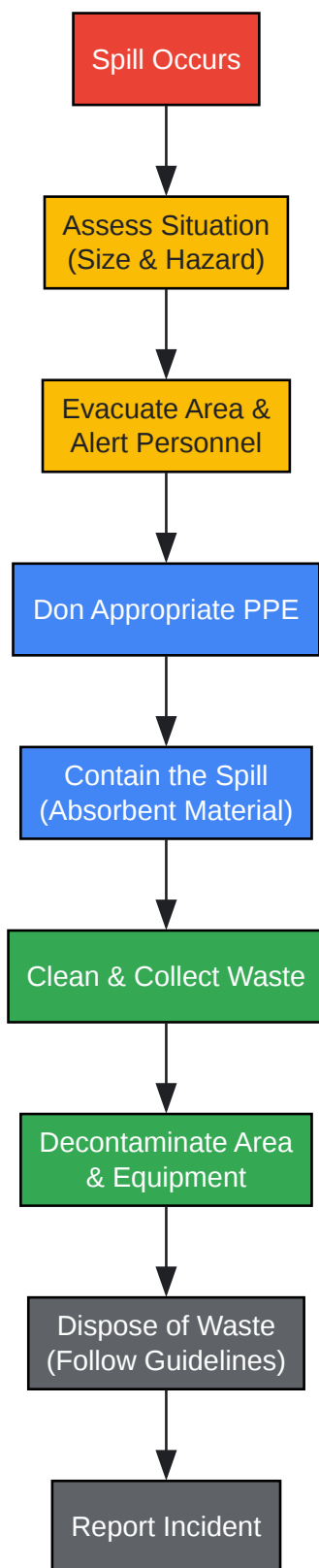
Physicochemical Data

The following data is for the parent compound, Coenzyme A, and should be used as a reference.

Property	Value	Source
CAS Number	121124-66-1 (for S-(2-oxopentadecyl)-CoA)	[5]
Molecular Formula	C ₃₆ H ₆₄ N ₇ O ₁₇ P ₃ S	[6]
Molecular Weight	991.9 g/mol	[6]
Appearance	Solid	[3]
Solubility	Insoluble in water. Soluble in Acetone, Diethyl ether.	[3]

Procedural Workflow: Chemical Spill Response

The following diagram outlines the immediate steps to be taken in the event of a chemical spill involving **Coenzyme A, S-(2-oxopentadecyl)-**.



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Caption: Workflow for a safe and effective response to a chemical spill.

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